

Personal protective equipment for handling PACAP-38 (31-38), human, mouse, rat

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Compound of Interest

Compound Name: PACAP-38 (31-38), human,
mouse, rat

Cat. No.: B8087403

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This document provides essential safety and logistical information for handling **PACAP-38 (31-38), human, mouse, rat**. The following guidelines are based on standard laboratory practices for handling non-hazardous peptides and information from safety data sheets for similar compounds.

Personal Protective Equipment and Safety Measures

While PACAP-38 (31-38) is not classified as a hazardous substance, adherence to good laboratory practices is essential to ensure personnel safety and product integrity.^[1]

Engineering Controls

- Ventilation: Use only in areas with appropriate exhaust ventilation.^[1]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses.
- Skin Protection:
 - Wear protective gloves (e.g., nitrile, latex).
 - Wear a laboratory coat.

- Respiratory Protection: Avoid inhalation of dust or aerosols.^[1] In case of insufficient ventilation, wear a suitable respirator.
- Hygiene Measures:
 - Avoid contact with skin, eyes, and clothing.^[1]
 - Wash hands thoroughly after handling.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[1] Seek medical attention if irritation persists.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.^[1] Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air.^[1] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Wash out mouth with water.^[1] Do NOT induce vomiting unless directed to do so by medical personnel.^[1] Seek medical attention.

Handling and Storage

- Handling:
 - Avoid creating dust and aerosols.^[1]
 - Provide appropriate exhaust ventilation at places where dust is formed.^[1]
- Storage:
 - Keep container tightly closed in a dry and well-ventilated place.
 - Recommended storage as a powder is at -20°C for up to three years.
 - Once in solution, store at -80°C for up to one year.

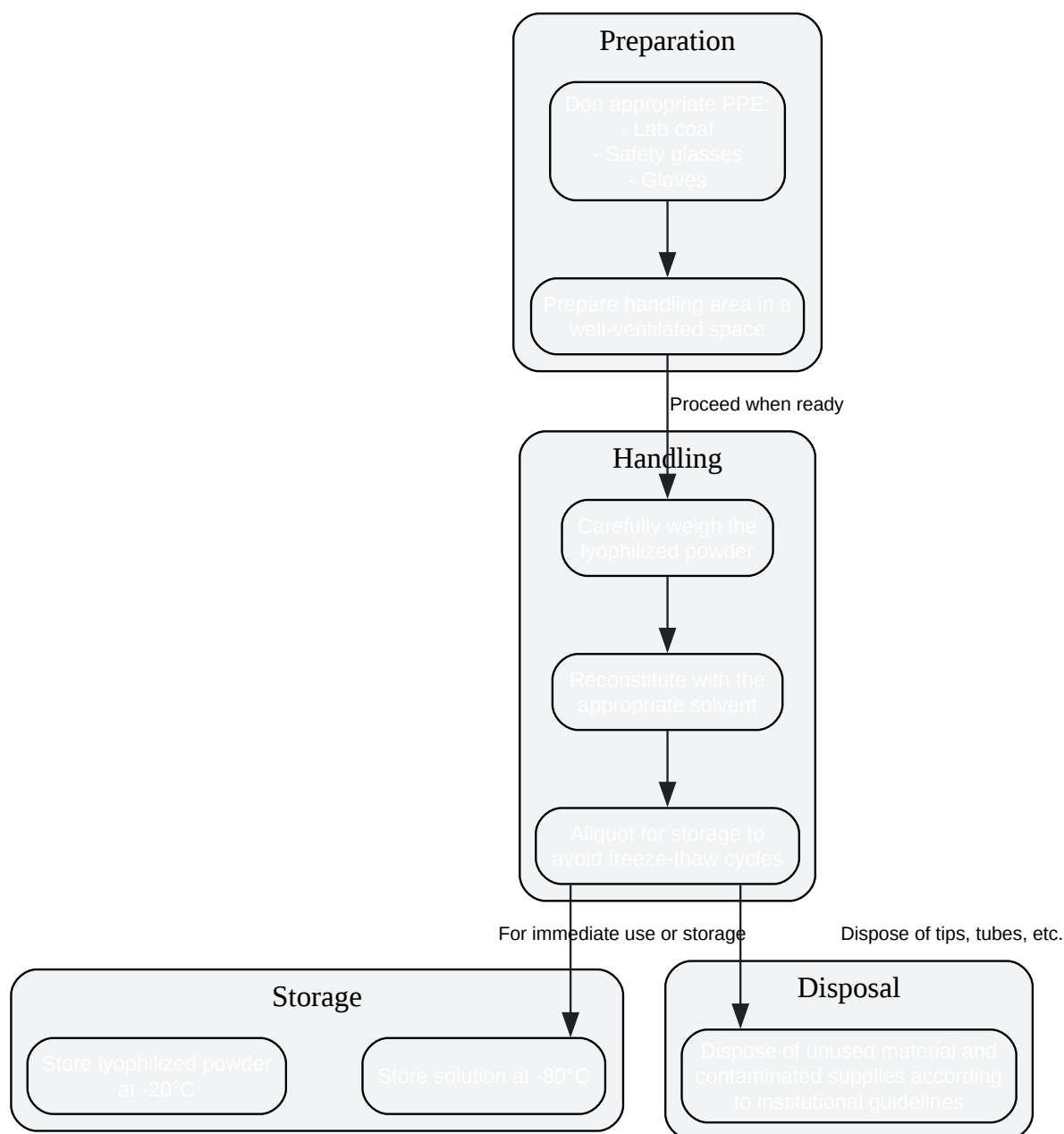
Disposal Plan

- Product: Dispose of in accordance with local, state, and federal regulations.[\[1\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[1\]](#)

Physical and Chemical Properties

Property	Data
Molecular Formula	C47H83N17O11
Molecular Weight	1062.27 g/mol
Appearance	Lyophilized powder
Purity	>98%
Solubility	Soluble in water
CAS Number	138764-85-9

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of PACAP-38 (31-38) from preparation to disposal.

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References

- 1. hoelzel-biotech.com [hoelzel-biotech.com]
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